

Personal protective equipment for handling (S)-3-Hydroxypiperidine hydrochloride

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Compound of Interest

Compound Name: (S)-3-Hydroxypiperidine
hydrochloride

Cat. No.: B108412

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Essential Safety and Handling Guide for (S)-3-Hydroxypiperidine hydrochloride

FOR IMMEDIATE USE BY RESEARCHERS, SCIENTISTS, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety and logistical information for the handling, storage, and disposal of **(S)-3-Hydroxypiperidine hydrochloride** (CAS No. 475058-41-4). Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

(S)-3-Hydroxypiperidine hydrochloride is classified as a substance that can cause skin irritation, serious eye damage, and respiratory irritation.^{[1][2][3]} It is crucial to use appropriate personal protective equipment to minimize exposure.

Recommended Personal Protective Equipment:

Protection Type	Specification	Standard
Eye/Face Protection	Tightly fitting safety goggles or chemical safety goggles with side-shields.	OSHA 29 CFR 1910.133 or European Standard EN166.[4][5][6]
Hand Protection	Wear appropriate protective gloves (e.g., nitrile rubber).	Follow manufacturer's specifications for breakthrough time and permeation rate.
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure, such as a lab coat. In case of splash risk, consider impervious clothing.[5][7]	Flame retardant antistatic protective clothing may be necessary depending on the scale of work.[8]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A dust mask of type N95 (US) is a minimum recommendation for handling the solid form.[4][6]	Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.[5]

Quantitative Safety Data

While specific occupational exposure limits have not been established for this compound, the following data from safety data sheets provide important context for its physical and chemical properties.[4]

Property	Value
Appearance	Off-white to pale yellow solid.[6][7]
Melting Point	57-62 °C (132.8 - 143.6 °F).[6]
Boiling Point	67 - 69 °C @ 2 mmHg.[6]
Flash Point	100 °C (212 °F).[6]
Solubility	Soluble in water.[4][7]
Storage Temperature	2-8°C.[2]

Standard Operating Procedure for Handling

This section outlines the step-by-step protocol for the safe handling of **(S)-3-Hydroxypiperidine hydrochloride** from receipt to disposal.

3.1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Wear appropriate PPE (gloves, lab coat, and safety glasses) during unpacking.
- Store the container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents, strong acids, and bases.[4][5][7]
- Keep the container tightly closed and store under an inert gas if possible, as the material can be hygroscopic.[9]

3.2. Weighing and Preparation of Solutions:

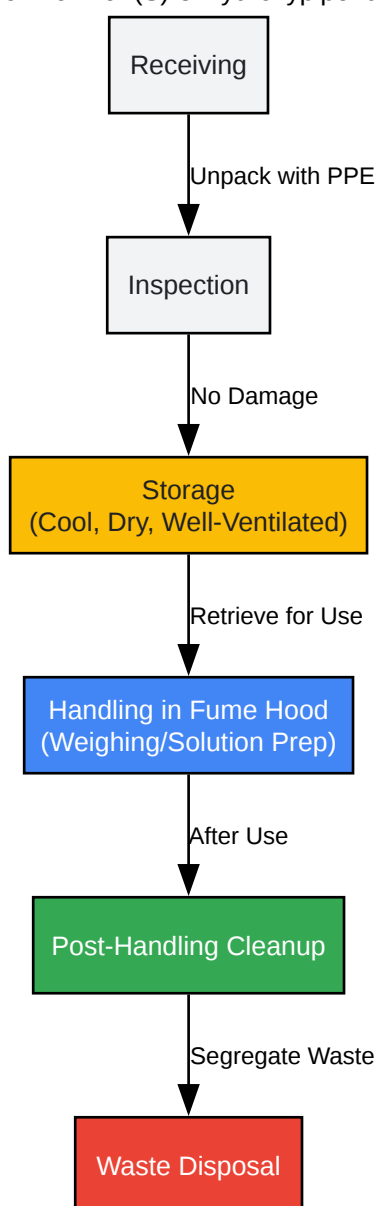
- Conduct all weighing and solution preparation in a certified chemical fume hood to ensure adequate ventilation.[2][5]
- Use dedicated, clean spatulas and weighing boats.
- Avoid the formation of dust during handling.[9]

- For solution preparation, slowly add the solid to the solvent to avoid splashing.

3.3. Post-Handling:

- Thoroughly wash hands and any exposed skin with soap and water after handling.[\[1\]](#)[\[5\]](#)
- Clean all equipment and the work area to remove any residual chemical.
- Contaminated clothing should be removed and washed before reuse.[\[1\]](#)[\[5\]](#)

Safe Handling Workflow for (S)-3-Hydroxypiperidine hydrochloride



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Safe Handling Workflow Diagram

Emergency and Disposal Procedures

Immediate and appropriate response to accidental exposure or spills is critical.

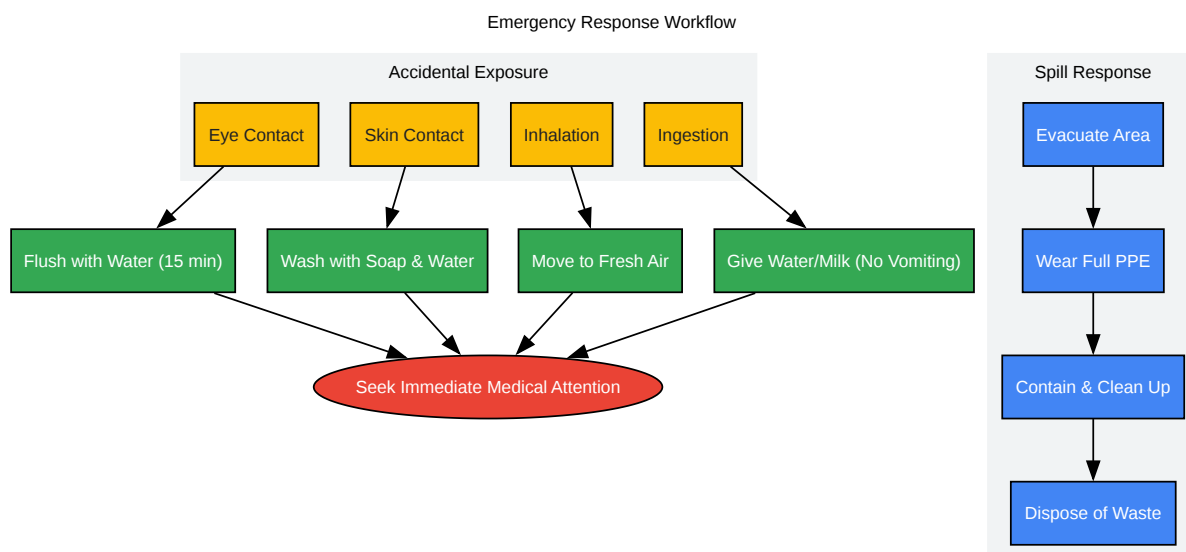
4.1. First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5]
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. Get medical aid if irritation develops or persists.[5]
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical aid.[5]
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Do NOT induce vomiting. Call a physician immediately.[5][6]

4.2. Accidental Release Measures:

- Evacuate personnel to safe areas.
- Ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.
- Clean up spills immediately. Sweep up or absorb the material and place it into a suitable, clean, dry, closed container for disposal.[5]
- Avoid generating dust.
- Prevent the product from entering drains or waterways.[9]

4.3. Disposal Plan: Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste.[4] Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[4] Dispose of contents and container to an approved waste disposal plant.[6]



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Emergency Response Workflow

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